

Yttrium Substitution in GdNi: A Comparative Guide to its Impact on Magnetism

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Compound of Interest

Compound Name: Gadolinium--nickel (1/5)

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The substitution of non-magnetic Yttrium (Y) for Gadolinium (Gd) in the intermetallic compound GdNi offers a tunable platform for investigating and controlling its magnetic properties. This guide provides a comparative analysis of how varying levels of Yttrium substitution at the Gd-site influence the magnetism of GdNi, supported by experimental data. Understanding these modifications is crucial for the development of materials with tailored magnetic responses for various applications, including magnetocaloric refrigeration.

Impact of Yttrium Substitution on Magnetic Properties: A Quantitative Analysis

The introduction of Yttrium into the GdNi lattice systematically alters its magnetic characteristics. The primary effects observed are a decrease in the Curie temperature (T_c), the temperature at which the material transitions from a ferromagnetic to a paramagnetic state, and a reduction in the saturation magnetization. This is attributed to the dilution of the magnetic Gd sublattice by non-magnetic Y, which weakens the overall magnetic interactions.

The table below summarizes the key magnetic properties of $Gd(1-x)Y(x)Ni$ for different Yttrium concentrations (x).

Composition (x)	Crystal Structure	Curie Temperature (TC) (K)	Saturation Magnetization ($\mu\text{B/f.u.}$ at 5 K)
0 (GdNi)	Orthorhombic (CrB-type)	69	Not explicitly stated, but GdNi is ferromagnetic
0.25	Monoclinic	62	3.1
0.50	Monoclinic	21	1.7
0.75	Monoclinic	-	-
1.0 (YNi)	Orthorhombic (FeB-type)	Pauli-paramagnetic	Not applicable

Data sourced from a study by Jesla, P.K., et al.[\[1\]](#)

The parent compound GdNi is known to order ferromagnetically at 69 K.[\[1\]](#) As Yttrium is substituted for Gadolinium, a gradual weakening of the magnetic interactions is observed, leading to a decrease in the Curie temperature.[\[1\]](#) For instance, with 25% Y substitution (Gd_{0.75}Y_{0.25}Ni), the TC drops to 62 K, and with 50% substitution (Gd_{0.5}Y_{0.5}Ni), it further decreases to 21 K.[\[1\]](#) The saturation magnetization at 5 K also shows a corresponding decrease from 3.1 $\mu\text{B/f.u.}$ for $x=0.25$ to 1.7 $\mu\text{B/f.u.}$ for $x=0.5$.[\[1\]](#) The end member of the series, YNi, is Pauli-paramagnetic, indicating the absence of long-range magnetic order down to 5 K.[\[1\]](#)

Interestingly, the substitution of Yttrium also induces a change in the crystal structure. While GdNi crystallizes in an orthorhombic CrB-type structure, the Y-substituted compounds Gd_{0.5}Y_{0.5}Ni and Gd_{0.25}Y_{0.75}Ni adopt a monoclinic structure.[\[1\]](#)

Experimental Protocols

The following sections detail the methodologies typically employed in the synthesis and characterization of Gd(1-x)Y(x)Ni alloys.

Synthesis: Arc Melting

Polycrystalline samples of $\text{Gd}(1-x)\text{Y}(x)\text{Ni}$ are typically prepared by arc melting of stoichiometric amounts of high-purity Gd, Y, and Ni metals.

Detailed Protocol:

- **Starting Materials:** High-purity (typically >99.9%) Gadolinium, Yttrium, and Nickel are weighed in the desired stoichiometric ratios.
- **Furnace Preparation:** The arc melting furnace chamber is evacuated to a high vacuum (e.g., 10⁻³ mbar) and subsequently backfilled with a high-purity inert gas, such as Argon, to prevent oxidation of the rare-earth metals during melting.
- **Melting Process:** The constituent metals are melted together on a water-cooled copper hearth using a non-consumable tungsten electrode. To ensure homogeneity, the resulting alloy button is typically flipped and re-melted several times (e.g., 4-5 times).
- **Annealing (Optional but Recommended):** To improve homogeneity and reduce crystalline defects, the as-cast ingots are often sealed in an evacuated quartz tube and annealed at an elevated temperature (e.g., 800-900 °C) for an extended period (e.g., one week), followed by slow cooling to room temperature.

Structural Characterization: Powder X-ray Diffraction (PXRD)

The crystal structure and phase purity of the synthesized alloys are examined using powder X-ray diffraction.

Detailed Protocol:

- **Sample Preparation:** A small portion of the annealed alloy is ground into a fine powder using an agate mortar and pestle.
- **Data Collection:** The powder is mounted on a sample holder, and the XRD pattern is recorded at room temperature using a diffractometer, typically with Cu K α radiation ($\lambda = 1.5406 \text{ \AA}$). Data is collected over a 2θ range of, for example, 20° to 80° with a step size of 0.02°.

- **Data Analysis:** The obtained diffraction patterns are analyzed using Rietveld refinement software to identify the crystal structure, determine the lattice parameters, and confirm the phase purity of the sample.

Magnetic Characterization: DC Magnetization Measurements

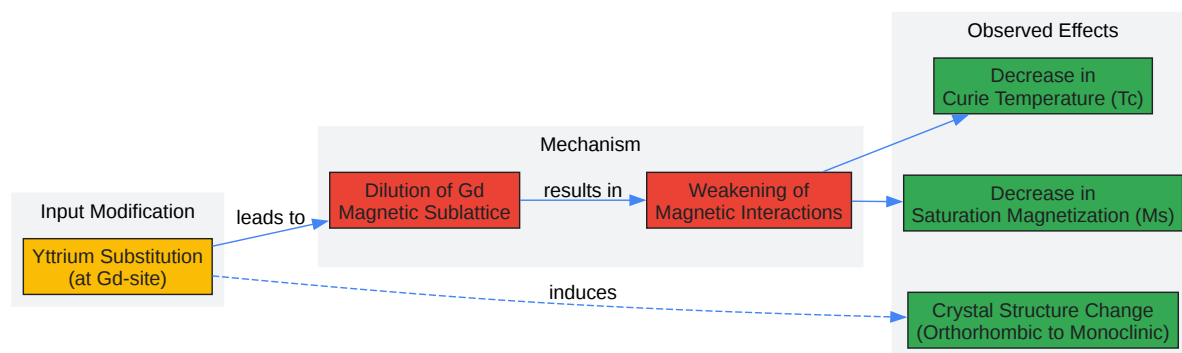
The magnetic properties of the $\text{Gd}(1-x)\text{Y}(x)\text{Ni}$ alloys are investigated using a DC magnetometer, often integrated into a vibrating sample magnetometer (VSM) or a SQUID magnetometer.

Detailed Protocol:

- **Temperature-Dependent Magnetization (M-T curves):**
 - To determine the Curie temperature (TC), the magnetization of the sample is measured as a function of temperature in a low applied magnetic field (e.g., 100 Oe).
 - Measurements are typically performed under both zero-field-cooled (ZFC) and field-cooled (FC) conditions. In the ZFC protocol, the sample is cooled from the paramagnetic state to a low temperature (e.g., 5 K) in the absence of a magnetic field. The field is then applied, and the magnetization is recorded while warming the sample. In the FC protocol, the sample is cooled in the presence of the measuring field.
 - The Curie temperature is often determined from the inflection point of the dM/dT vs. T curve.
- **Field-Dependent Magnetization (M-H curves):**
 - To determine the saturation magnetization, the magnetization of the sample is measured as a function of the applied magnetic field at a constant low temperature (e.g., 5 K), typically up to a high field (e.g., 5 T).
 - The saturation magnetization is estimated by extrapolating the high-field data to zero field.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical flow of how Yttrium substitution at the Gd-site in GdNi leads to changes in its magnetic properties.



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Caption: Logical flow of Yttrium substitution effects on GdNi magnetism.

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References

- 1. pubs.acs.org [pubs.acs.org]
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